

# A Deep Dive into the Solubility of Sodium Bromide in Organic Solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium Bromide

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **sodium bromide** (NaBr) in a range of common organic solvents. Understanding the solubility of this inorganic salt is critical for a variety of applications, including organic synthesis, catalyst development, and pharmaceutical formulation. This document presents quantitative solubility data, details common experimental methodologies for solubility determination, and illustrates the logical workflow of these experimental processes.

## Quantitative Solubility Data

The solubility of **sodium bromide** in various organic solvents is presented below. The data is organized by solvent class to facilitate comparison. It is important to note that solubility is temperature-dependent.

### Alcohols

| Solvent            | Temperature (°C) | Solubility ( g/100 g of solvent) |
|--------------------|------------------|----------------------------------|
| Methanol           | 0                | 17.3[1][2]                       |
|                    | 10               | 17.0[3]                          |
|                    | 15               | 16.9[3]                          |
|                    | 20               | 16.8[1][2][3][4]                 |
|                    | 30               | 16.5[3]                          |
|                    | 40               | 16.1[1][2][3][4]                 |
|                    | 50               | 15.8[3]                          |
|                    | 60               | 15.3[1][2][3][4]                 |
| Ethanol (absolute) | 0                | 2.45[1][2]                       |
|                    | 10               | 2.38[3]                          |
|                    | 15               | 2.34[3]                          |
|                    | 20               | 2.32[1][2][3]                    |
|                    | 25               | 2.31[3]                          |
|                    | 30               | 2.29[1][2][3]                    |
|                    | 40               | 2.28[3]                          |
|                    | 50               | 2.26[3]                          |
| 1-Propanol         | 25               | 0.456[3]                         |
|                    | 25               | 0.131[3]                         |
| 1-Butanol          | 25               | 0.246[3]                         |
| 2-Butanol          | 25               | 0.034[3]                         |
| Isobutanol         | 25               | 0.095[3]                         |

|                  |    |               |
|------------------|----|---------------|
| 1-Pentanol       | 20 | 0.12[3]       |
| Glycerol (98.5%) | 20 | 38.7[1][2][3] |

## Ketones and Ethers

| Solvent       | Temperature (°C) | Solubility ( g/100 g of solvent) |
|---------------|------------------|----------------------------------|
| Acetone       | 25               | 0.08[3]                          |
| Diethyl Ether | 20               | 0.08[3]                          |

## Amides and Other Nitrogen-Containing Solvents

| Solvent           | Temperature (°C) | Solubility ( g/100 g of solvent) |
|-------------------|------------------|----------------------------------|
| Dimethylformamide | 10.3             | 3.2[1][2][3]                     |
| Formamide         | 25               | 35.3[5]                          |
| N-Methylformamide | 25               | 28[3]                            |
| Acetonitrile      | 18               | 0.04[3]                          |
| 25                | 0.04[3]          |                                  |
| Pyridine          | -                | Soluble[1][3]                    |
| Liquid Ammonia    | -40              | 12[3]                            |
| 25                | 137.95[3]        |                                  |

## Other Organic Solvents

| Solvent             | Temperature (°C) | Solubility ( g/100 g of solvent) |
|---------------------|------------------|----------------------------------|
| Formic Acid         | 18               | 19.3[1][2][3]                    |
| 25                  | 19.4[1][2][3]    |                                  |
| γ-Butyrolactone     | 25               | 0.23[3]                          |
| Propylene Carbonate | 25               | 0.08[3]                          |
| Benzonitrile        | -                | Insoluble[3]                     |
| Methyl Acetate      | -                | Insoluble[3]                     |
| Ethyl Acetate       | -                | Insoluble[3]                     |

## Experimental Protocols for Solubility Determination

The determination of the solubility of an inorganic salt like **sodium bromide** in an organic solvent is a fundamental experimental procedure. A commonly employed and reliable technique is the analytical gravimetric method.[6][7][8] The general steps of this method are outlined below.

### General Gravimetric Method

The core principle of this method is to create a saturated solution at a specific temperature and then accurately determine the concentration of the solute in that solution.

#### 1. Sample Preparation and Equilibration:

- An excess amount of anhydrous **sodium bromide** is added to a known mass of the organic solvent in a sealed container.[9][10] Using an excess of the salt ensures that the solution becomes saturated.
- The container is then placed in a temperature-controlled environment, such as a water bath or a thermostated shaker.
- The mixture is agitated or stirred for a prolonged period to ensure that equilibrium is reached between the dissolved and undissolved salt.[9][10] The time required to reach equilibrium

can vary depending on the solvent and temperature and may be determined through preliminary experiments.[9][10]

## 2. Separation of the Saturated Solution:

- Once equilibrium is established, the undissolved solid must be carefully separated from the saturated solution without altering the temperature.
- This is typically achieved by filtration or centrifugation. It is crucial that this step is performed at the same temperature as the equilibration to prevent any changes in solubility.

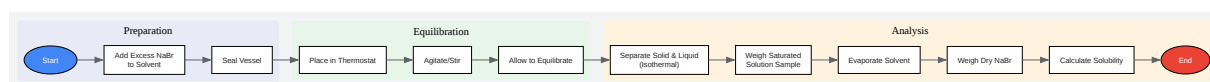
## 3. Concentration Determination:

- A precisely weighed sample of the clear, saturated solution is taken.
- The solvent is then evaporated from the sample, often under reduced pressure or gentle heating.
- The mass of the remaining dry **sodium bromide** is measured.
- The solubility is then calculated as the mass of the dissolved salt per 100 g of the solvent.

For hygroscopic compounds or in non-aqueous solvents, it is critical to perform these steps in a moisture-free environment, for instance, within a glovebox or using a Schlenk line, to ensure accurate results.[9][10]

# Logical Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in the experimental determination of **sodium bromide** solubility.



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Caption: A workflow diagram illustrating the key stages of determining the solubility of **sodium bromide** in an organic solvent using the gravimetric method.

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